

# Unveiling Avellanin B: A Technical Guide to its Fungal Origin and Vasoactive Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Avellanin B*

Cat. No.: *B1666145*

[Get Quote](#)

For Immediate Release

A Deep Dive into the Fungal-Derived Cyclic Peptide, **Avellanin B**, for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fungal source, isolation, and biological activity of **Avellanin B**, a cyclic peptide with noted pressor effects. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, detailed experimental methodologies, and visual representations of associated pathways and workflows.

## Fungal Source and Production

**Avellanin B** is a natural cyclic peptide produced by the fungus *Hamigera avellanea*.<sup>[1][2]</sup> This mitosporic fungus has been identified as the primary source of both Avellanin A and B. While other Avellanin analogs have been discovered from species such as *Hamigera engelheimensis* and *Aspergillus fumigatus*, *H. avellanea* remains the definitive origin of **Avellanin B**.<sup>[3][4]</sup>

## Physicochemical Properties and Structure

**Avellanin B** is structurally defined as cyclo-(N-methylphenylalanyl-alanylvalyl-2-aminobenzoyl-prolyl).<sup>[2]</sup> The following table summarizes its key physicochemical properties.

| Property          | Value                              | Reference                          |
|-------------------|------------------------------------|------------------------------------|
| Molecular Formula | C32H40N5O5                         | [2]                                |
| Molecular Weight  | 586.7 g/mol                        | Calculated                         |
| Appearance        | Amorphous powder                   | [2]                                |
| Solubility        | Soluble in methanol, ethyl acetate | Inferred from extraction protocols |

## Experimental Protocols

### Fungal Fermentation

A detailed fermentation protocol for the production of **Avellanin B** by *Hamigera avellanea* is outlined below, based on methodologies for related fungal metabolites.

- Culture Medium: Prepare a suitable liquid culture medium such as Potato Dextrose Broth (PDB) or a custom defined medium supplemented with yeast extract and peptone to support fungal growth and secondary metabolite production.
- Inoculation: Inoculate the sterile medium with a viable culture of *Hamigera avellanea*.
- Incubation: Incubate the culture flasks at 25-28°C for 14-21 days with shaking (e.g., 150 rpm) to ensure proper aeration and nutrient distribution.
- Monitoring: Monitor the fungal growth and pH of the medium periodically. Secondary metabolite production often commences during the stationary phase of fungal growth.

### Extraction and Purification

The following protocol details the extraction and purification of **Avellanin B** from the fungal culture.

- Harvesting: After the incubation period, separate the fungal mycelium from the culture broth by filtration.
- Extraction:

- Broth: Extract the filtered broth with an equal volume of ethyl acetate three times. Combine the organic layers.
- Mycelium: Dry the mycelial mass and extract with methanol or a mixture of chloroform and methanol.
- Concentration: Evaporate the solvent from the combined organic extracts under reduced pressure to obtain a crude extract.
- Chromatographic Purification:
  - Silica Gel Chromatography: Subject the crude extract to column chromatography on silica gel, eluting with a gradient of chloroform and methanol.
  - Preparative HPLC: Further purify the fractions containing **Avellanin B** using preparative reverse-phase high-performance liquid chromatography (HPLC) with a C18 column and a mobile phase gradient of acetonitrile and water.

## Structural Elucidation

The structure of **Avellanin B** was elucidated using a combination of spectroscopic techniques.

- Mass Spectrometry: High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition.
- NMR Spectroscopy: <sup>1</sup>H and <sup>13</sup>C Nuclear Magnetic Resonance (NMR) spectroscopy are employed to determine the connectivity of atoms and the stereochemistry of the amino acid residues.

## Biological Activity: Pressor Effect

**Avellanin B** has been demonstrated to exhibit a pressor effect, meaning it increases blood pressure.<sup>[1][2]</sup>

## Experimental Protocol for Pressor Effect Assessment

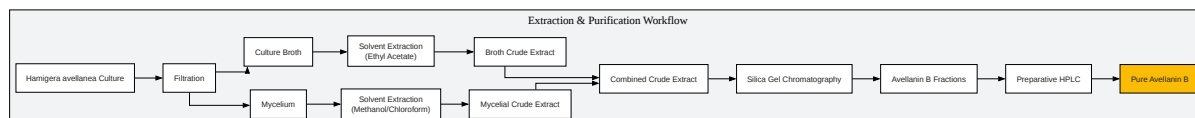
The following is a generalized protocol for evaluating the pressor effect of **Avellanin B** in a rat model.

- Animal Model: Use male Wistar rats (250-300g).
- Anesthesia: Anesthetize the rats with an appropriate anesthetic agent (e.g., urethane).
- Catheterization: Cannulate the carotid artery to monitor blood pressure and the jugular vein for intravenous administration of **Avellanin B**.
- Administration: Administer graded doses of **Avellanin B** intravenously.
- Data Acquisition: Record the mean arterial blood pressure continuously using a pressure transducer connected to a data acquisition system.

| Parameter               | Value                               |
|-------------------------|-------------------------------------|
| Animal Model            | Male Wistar Rat                     |
| Route of Administration | Intravenous                         |
| Endpoint Measured       | Mean Arterial Blood Pressure (mmHg) |

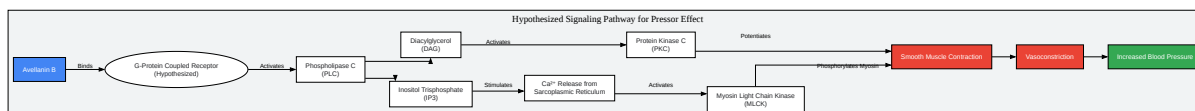
## Signaling Pathway

While the precise signaling pathway for **Avellanin B**'s pressor effect is not yet fully elucidated, the structurally similar Avellanin A has been shown to exert its antiproliferative effects through the PI3K-Akt signaling pathway. It is plausible that **Avellanin B**'s vasoactive properties may involve pathways that regulate vascular smooth muscle contraction, such as those involving calcium channels or adrenergic receptors. Further research is required to delineate the specific molecular mechanisms.



[Click to download full resolution via product page](#)

Diagram 1: Experimental workflow for the extraction and purification of **Avellanin B**.



[Click to download full resolution via product page](#)

Diagram 2: A hypothesized signaling pathway for the pressor effect of **Avellanin B**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Avellanin A Has an Antiproliferative Effect on TP-Induced RWPE-1 Cells via the PI3K-Akt Signalling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Avellanin A Has an Antiproliferative Effect on TP-Induced RWPE-1 Cells via the PI3K-Akt Signalling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Caffeine's Vascular Mechanisms of Action - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Physiology, Endothelin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling Avellanin B: A Technical Guide to its Fungal Origin and Vasoactive Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666145#fungal-source-of-avellanin-b-cyclic-peptide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)